

# Application Notes and Protocols: Unraveling Gene Expression Landscapes with Pirinixil

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## Compound of Interest

Compound Name: Pirinixil

Cat. No.: B1219568

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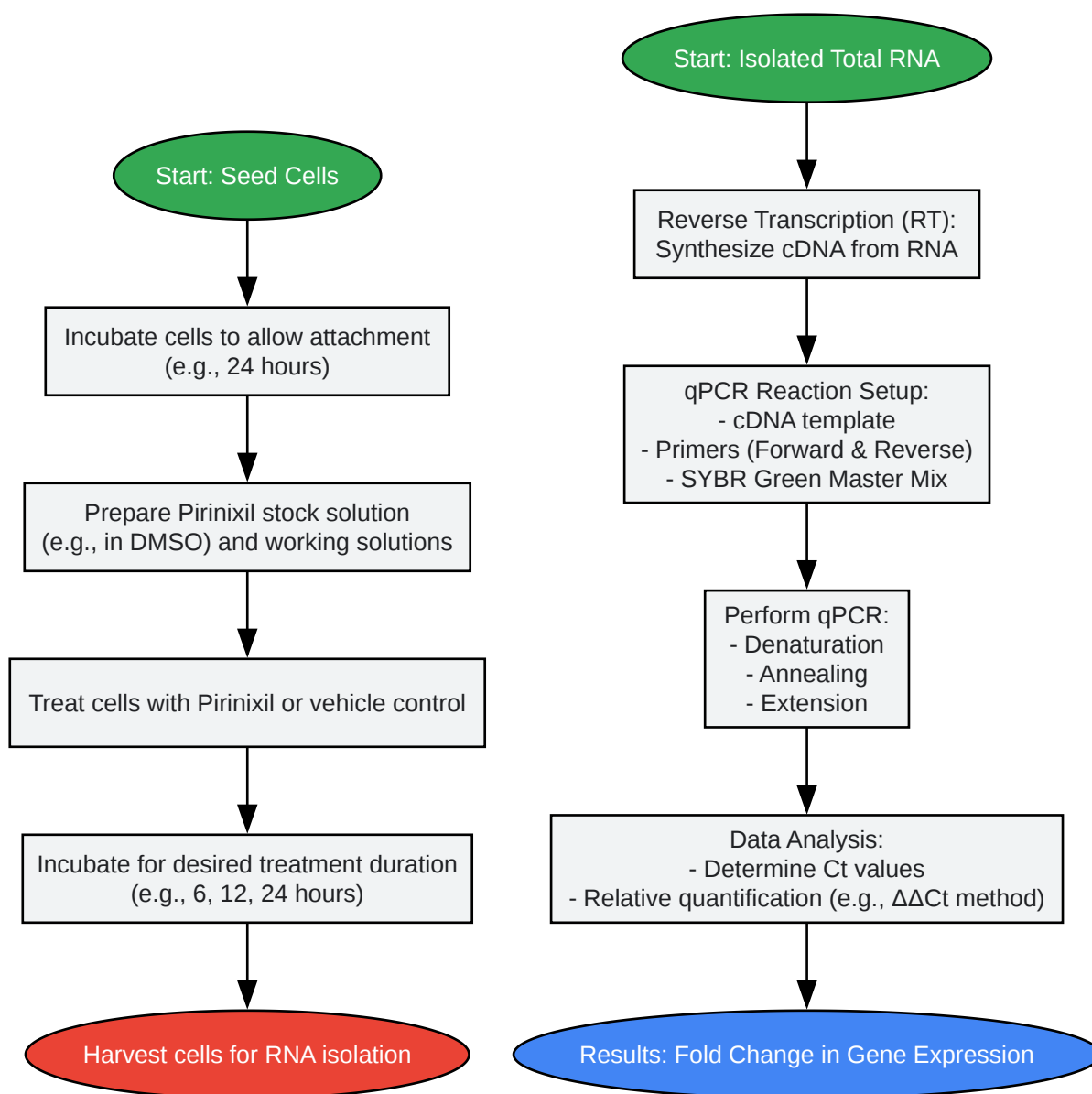
## Introduction

**Pirinixil**, also known as Wy-14643, is a potent and selective agonist of the Peroxisome Proliferator-Activated Receptor Alpha (PPAR $\alpha$ ).<sup>[1][2][3]</sup> PPAR $\alpha$  is a ligand-activated transcription factor belonging to the nuclear hormone receptor superfamily that plays a pivotal role in the regulation of lipid and glucose metabolism, as well as inflammatory processes.<sup>[4][5]</sup> Upon activation by a ligand such as **Pirinixil**, PPAR $\alpha$  forms a heterodimer with the retinoid X receptor (RXR) and binds to specific DNA sequences known as peroxisome proliferator response elements (PPREs) in the promoter region of target genes. This interaction modulates the transcription of genes involved in fatty acid uptake, transport, and oxidation, as well as those with anti-inflammatory functions.<sup>[4]</sup>

These application notes provide a comprehensive overview of the use of **Pirinixil** for studying gene expression, complete with detailed protocols for in vitro experiments and data analysis.

## Mechanism of Action: A Visual Guide

**Pirinixil** exerts its effects on gene expression primarily through the activation of the PPAR $\alpha$  signaling pathway. The following diagram illustrates this mechanism.



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